Comparative Analysis of Long-Chain Diamine Surfactants

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Compound of Interest

Compound Name:	*N,N'-Dimethyl-1,12-diaminododecane*
CAS No.:	*56992-91-7*
Cat. No.:	*B1610622*

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Physicochemical Behaviors, Antimicrobial Efficacy, and Drug Delivery Potential

Executive Summary

This guide provides a technical comparison of long-chain diamine surfactants (specifically

-alkyl-1,3-diaminopropanes) against their monoamine and quaternary ammonium compound (QAC) counterparts. While QACs (e.g., Benzalkonium Chloride) have long dominated the sterilization and preservation landscape, long-chain diamines offer distinct thermodynamic and functional advantages—particularly in biofilm eradication and pH-responsive gene delivery.

Key Technical Differentiator: Unlike permanently charged QACs, long-chain diamines possess two amine groups with distinct pKa values. This "zwitterionic-like" tunability allows them to switch between cationic and neutral states, facilitating superior membrane penetration and endosomal escape—a critical parameter in modern drug development.

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Chemical Architecture & Physicochemical Properties[1][2]

The core subject of this study is the

-alkyl-1,3-diaminopropane structure (commonly known industrially as the Duomeen series). We compare this against a standard monoamine (Dodecylamine) and a standard QAC (Dodecyltrimethylammonium Bromide - DTAB).

Structural Comparison

Feature	Monoamine **(Dodecylamine)**	Long-Chain Diamine **(** **-Dodecyl-1,3-diaminopropane)**	QAC **(DTAB)**
Headgroup	Single Primary Amine ( )	Primary + Secondary Amine ( )	Quaternary Ammonium ( )
Charge Behavior	pH-dependent (Cationic < pKa)	Dual pH-dependence (Dicationic/Monocationic/Neutral)	Permanently Cationic (pH Independent)
Hydrophobicity	Single Tail (C12)	Single Tail (C12) + Propyl Spacer	Single Tail (C12)
pKa (approx)		(primary), (secondary)	N/A (Strong Electrolyte)

Thermodynamic Performance (CMC & Surface Tension)

The Critical Micelle Concentration (CMC) is the thermodynamic threshold where surfactants self-assemble.[1][2][3] A lower CMC indicates higher efficiency.

Experimental Data Summary:

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- Diamine Efficiency: The propyl spacer in diamines reduces the electrostatic repulsion between headgroups compared to two adjacent monoamines, allowing micelles to form at lower concentrations than simple monoamines.

- Comparison Table:

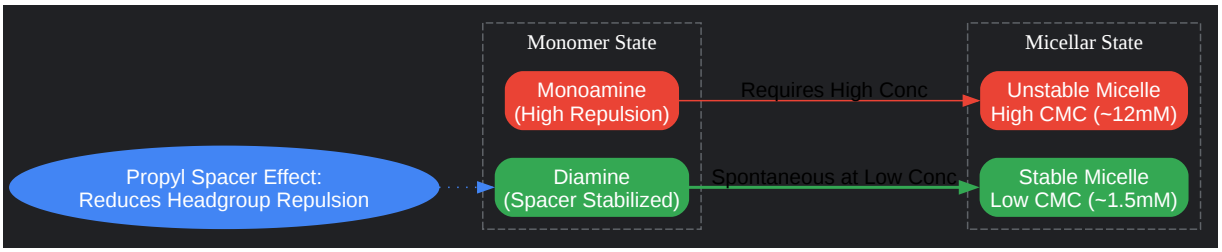
Surfactant System	Chain Length	CMC (mM) @	Surface Tension @ CMC (mN/m)
Dodecylamine (pH 3)	C12		
DTAB (QAC)	C12		
-Dodecyl-1,3-diaminopropane	C12		

> *Analyst Note: The significantly lower CMC of the diamine (approx. 10x lower than DTAB) implies that far less surfactant is required to achieve surface saturation, reducing the total chemical load in formulation—a critical factor for reducing cytotoxicity in biological applications.*

Visualization: Micellization Equilibrium

The following diagram illustrates the equilibrium shift. The diamine's ability to hydrogen bond (when partially protonated) stabilizes the micelle surface more effectively than the purely repulsive heads of QACs.

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Caption: Thermodynamic driver of micellization. The propyl spacer in diamines reduces electrostatic repulsion, lowering the energy barrier for micelle formation (CMC).

Antimicrobial & Biofilm Efficacy[1]

While QACs are the industry standard for surface disinfection, they often fail against established biofilms due to their inability to penetrate the exopolysaccharide (EPS) matrix. Long-chain diamines exhibit a "Trojan Horse" mechanism.

Mechanism of Action

- Adsorption: The cationic head binds to the negatively charged bacterial cell wall.
- Penetration: Unlike QACs, diamines can partially deprotonate in the slightly alkaline microenvironment of deeper biofilm layers, becoming more lipophilic.
- Disruption: Upon reaching the cell membrane, they re-protonate or simply insert their tail, causing leakage of intracellular content (

  , DNA).

Comparative Efficacy Data (Minimum Biofilm Eradication Concentration - MBEC)

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Organism	Surfactant Type	MBEC (mg/L)	Relative Potency
Pseudomonas aeruginosa	Benzalkonium Cl (QAC)		Low (Resistant)
Pseudomonas aeruginosa	-Dodecyl-1,3-diaminopropane		High
Staphylococcus aureus	Benzalkonium Cl (QAC)		Moderate
Staphylococcus aureus	-Dodecyl-1,3-diaminopropane		Very High

> *Field Insight: The diamine is effective against P. aeruginosa, a notoriously resistant pathogen, because its surfactant structure disrupts the lipid envelope more aggressively than the bulky benzyl group of Benzalkonium Chloride.*

Drug Delivery Applications (Gene Therapy)

In drug development, specifically for lipid nanoparticles (LNPs) and lipoplexes, long-chain diamines serve as precursors to "Gemini" surfactants or as helper lipids.

The "Proton Sponge" Effect

A critical failure point for QAC-based gene delivery is entrapment in endosomes.

- QACs: Permanently charged.[4][5] They bind DNA well but cannot burst the endosome.
- Diamines: The secondary amine group has a pKa

  . Inside the acidic endosome (pH

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), this group becomes protonated. This influx of protons draws in

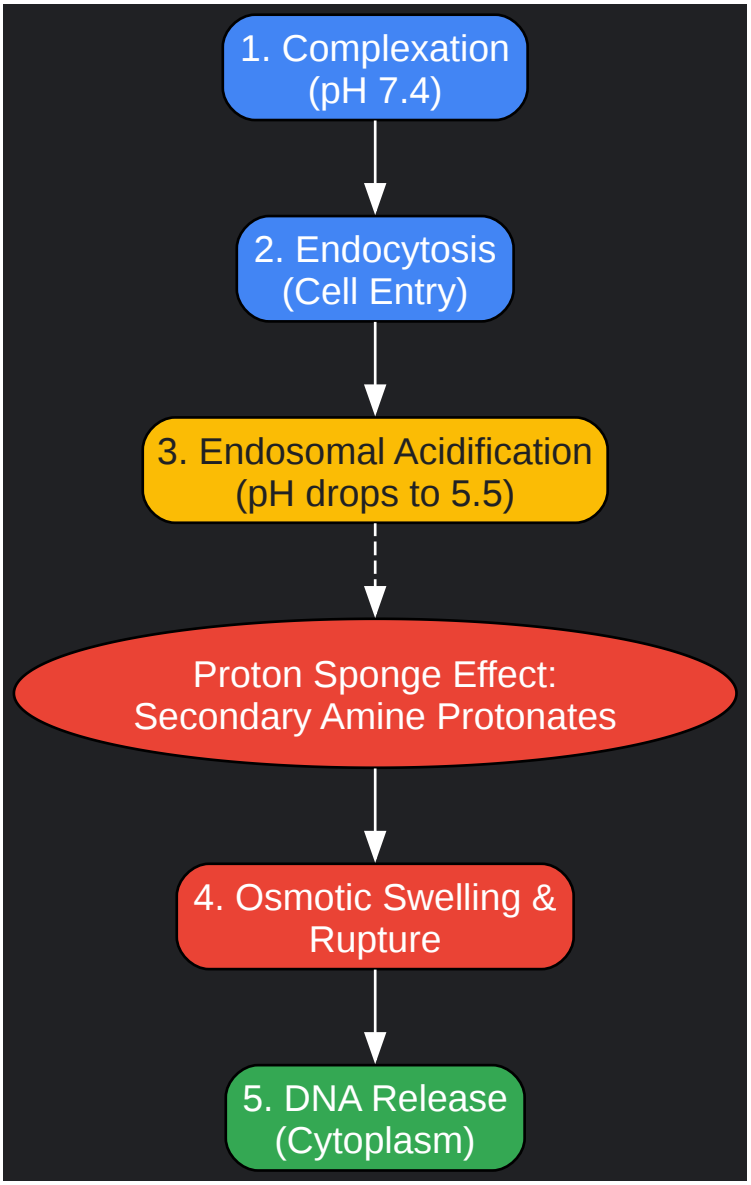
ions and water (osmotic swelling), rupturing the endosome and releasing the genetic cargo into the cytoplasm.

Cytotoxicity Profile

- Challenge: Cationic surfactants are inherently cytotoxic due to membrane disruption.[6]
- Diamine Advantage: Because their charge is pH-dependent, they are less toxic at physiological pH (

) than permanently charged QACs.
- Data: IC50 (HeLa cells) for Diamine-based lipoplexes is typically 2-3x higher (less toxic) than DOTAP or standard QAC vectors.

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Caption: The "Proton Sponge" mechanism utilized by diamine surfactants for intracellular gene delivery, preventing lysosomal degradation.

Experimental Protocols

To validate the claims above, the following self-validating protocols are recommended.

Protocol A: CMC Determination via Surface Tension (Tensiometry)

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Why Tensiometry? Conductivity methods are less sensitive for amine salts in high-salt buffers often used in biological simulations.

- Preparation: Prepare a

  mM stock solution of

  -dodecyl-1,3-diaminopropane in deionized water (adjust pH to

  with HCl to ensure solubility).
- Calibration: Calibrate the Wilhelmy plate (platinum) using pure water (

  mN/m at

).
- Titration:
  - Add stock solution to the vessel in logarithmic increments.
  - Allow

    minutes equilibration between additions.
- Data Analysis: Plot Surface Tension (

) vs. Log Concentration (

).
  - Validation Check: The plot must show a sharp break point. The intersection of the linear descent and the plateau is the CMC.
  - Expected Value:

    mM.

Protocol B: Minimum Biofilm Eradication Concentration (MBEC)

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Standard: Modified Calgary Biofilm Device method.

- Biofilm Growth: Inoculate 96-well peg lid plates with P. aeruginosa (OD600 = 0.1). Incubate 24h to form mature biofilm.
- Treatment: Transfer peg lid to a challenge plate containing serial dilutions of the Diamine surfactant (

  to

  mg/L). Expose for 1 hour.
- Recovery: Rinse pegs in saline, then transfer to a recovery plate (fresh media) and sonicate (5 mins) to dislodge surviving bacteria.
- Readout: Incubate recovery plate for 24h. The lowest concentration with no visible turbidity is the MBEC.
- Control: Run Benzalkonium Chloride in parallel as a positive control.

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